

Application Notes and Protocols: Enhancing Dihydromyricetin Bioavailability Through Advanced Delivery Systems

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Compound of Interest

Compound Name: Dihydromyricetin

Cat. No.: B1665482

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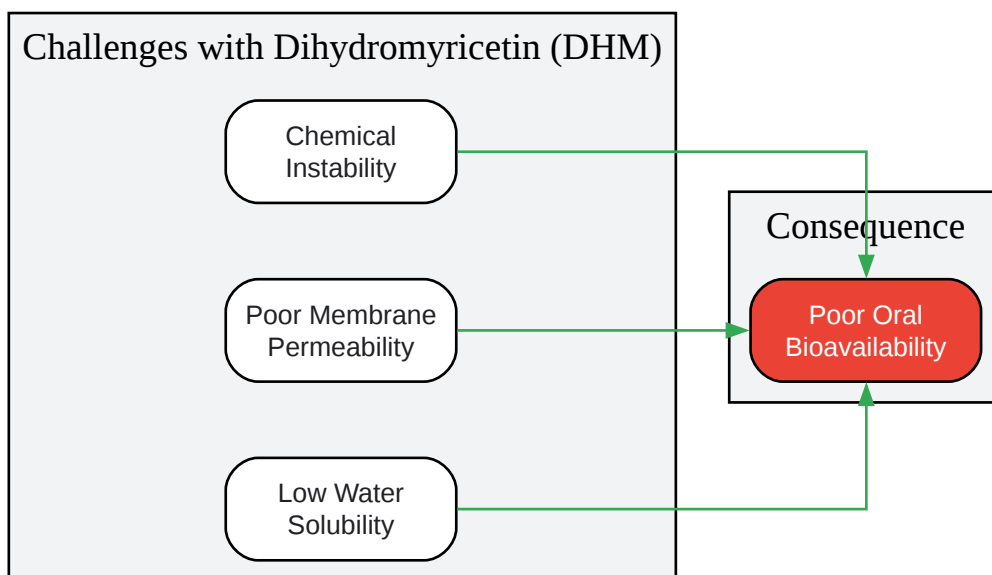
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of various drug delivery systems designed to overcome the inherent biopharmaceutical challenges of **dihydromyricetin** (DHM), a natural flavonoid with numerous pharmacological benefits. The primary obstacle hindering its clinical application is its low oral bioavailability, attributed to poor water solubility, low permeability, and instability.^{[1][2]} This document details several advanced formulation strategies that have been successfully employed to enhance the bioavailability of DHM, supported by quantitative data and detailed experimental protocols.

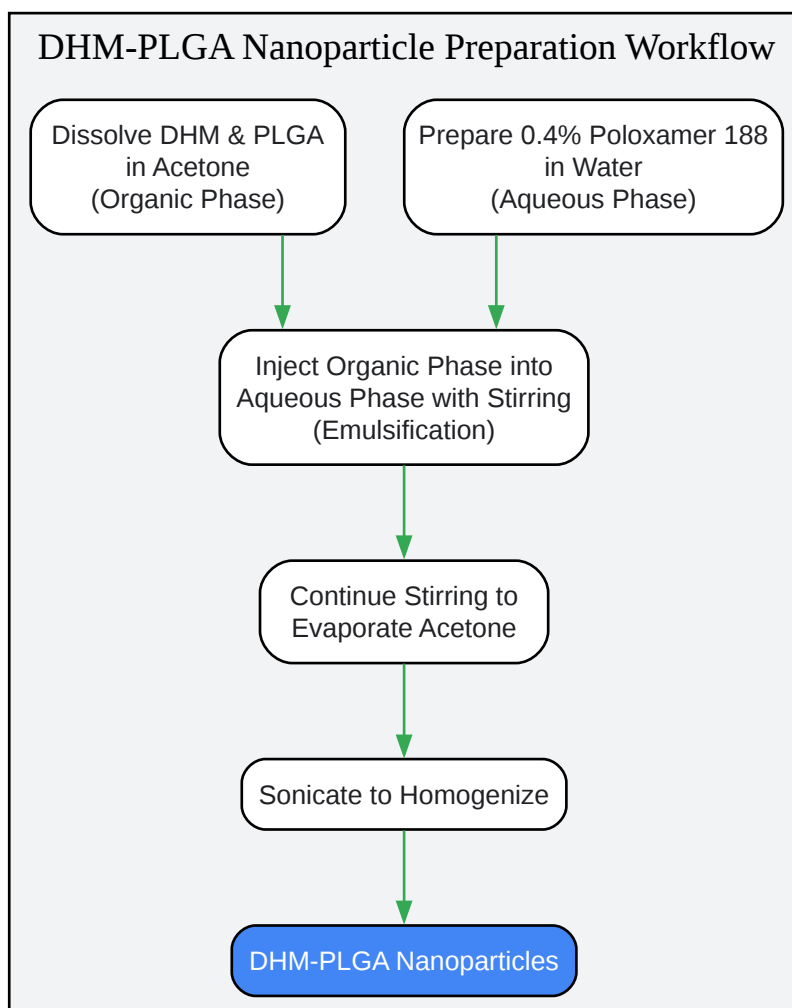
The Challenge: Poor Bioavailability of Dihydromyricetin

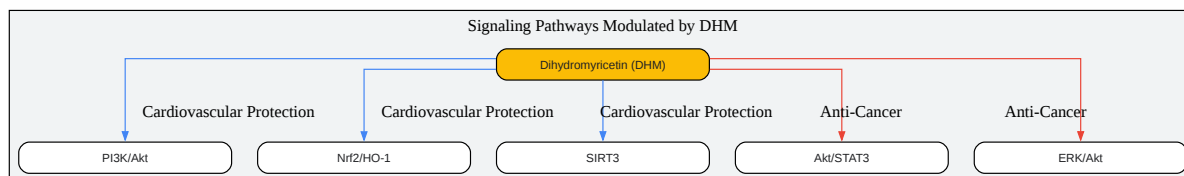
Dihydromyricetin exhibits a range of therapeutic effects, including antioxidant, anti-inflammatory, anti-cancer, and neuroprotective activities.^{[1][3]} However, its practical application is significantly limited by its physicochemical properties. DHM has very low water solubility (approximately 0.2 mg/mL at 25°C) and is unstable in various pH conditions and temperatures, leading to poor absorption from the gastrointestinal tract.^{[4][5]} Studies in rats have shown the absolute oral bioavailability of DHM to be as low as 4.02%.^{[6][7]} These factors necessitate the development of advanced delivery systems to improve its therapeutic efficacy.

Challenges with Dihydromyricetin (DHM)



DHM-PLGA Nanoparticle Preparation Workflow





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